

# An In-depth Technical Guide to the Solubility and Stability of Benzyl Mercaptan

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## Compound of Interest

Compound Name: Benzyl mercaptan

Cat. No.: B042178

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This technical guide provides a comprehensive overview of the solubility and stability of **benzyl mercaptan** (also known as phenylmethanethiol), a crucial organosulfur compound utilized in various scientific and industrial applications, including as a flavoring agent and an intermediate in organic synthesis.<sup>[1][2][3]</sup> Understanding its solubility and stability is paramount for its effective use, storage, and handling, particularly in the context of pharmaceutical and chemical research.

## Solubility Profile

**Benzyl mercaptan** is a colorless to pale yellow liquid with a characteristic garlic-like odor.<sup>[2][3]</sup> Its solubility is a critical parameter for its application in various solvent systems. Generally, it is soluble in organic solvents and has very low solubility in water.<sup>[1][2][3]</sup>

## Quantitative Solubility Data

While extensive quantitative solubility data at various temperatures is not readily available in the literature, the following table summarizes the known qualitative and semi-quantitative solubility information for **benzyl mercaptan**.

Solvent	Solubility	Reference
Water	Insoluble / Not miscible or difficult to mix	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Ethanol (95%)	1 mL in 1 mL	<a href="#">[6]</a>
Ethanol	Very soluble	<a href="#">[6]</a>
Ether	Very soluble	<a href="#">[6]</a>
Carbon Disulfide	Soluble	<a href="#">[6]</a>
Carbon Tetrachloride	Slightly soluble	<a href="#">[6]</a>
Chloroform	Slightly soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Methanol	Slightly soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Oils	Soluble	<a href="#">[6]</a>

Note: "Very soluble" and "slightly soluble" are qualitative terms from the literature. The solubility in 95% ethanol suggests a high degree of miscibility. For research and development purposes, it is recommended to experimentally determine the precise solubility in specific solvent systems at the desired temperature.

## Stability Profile

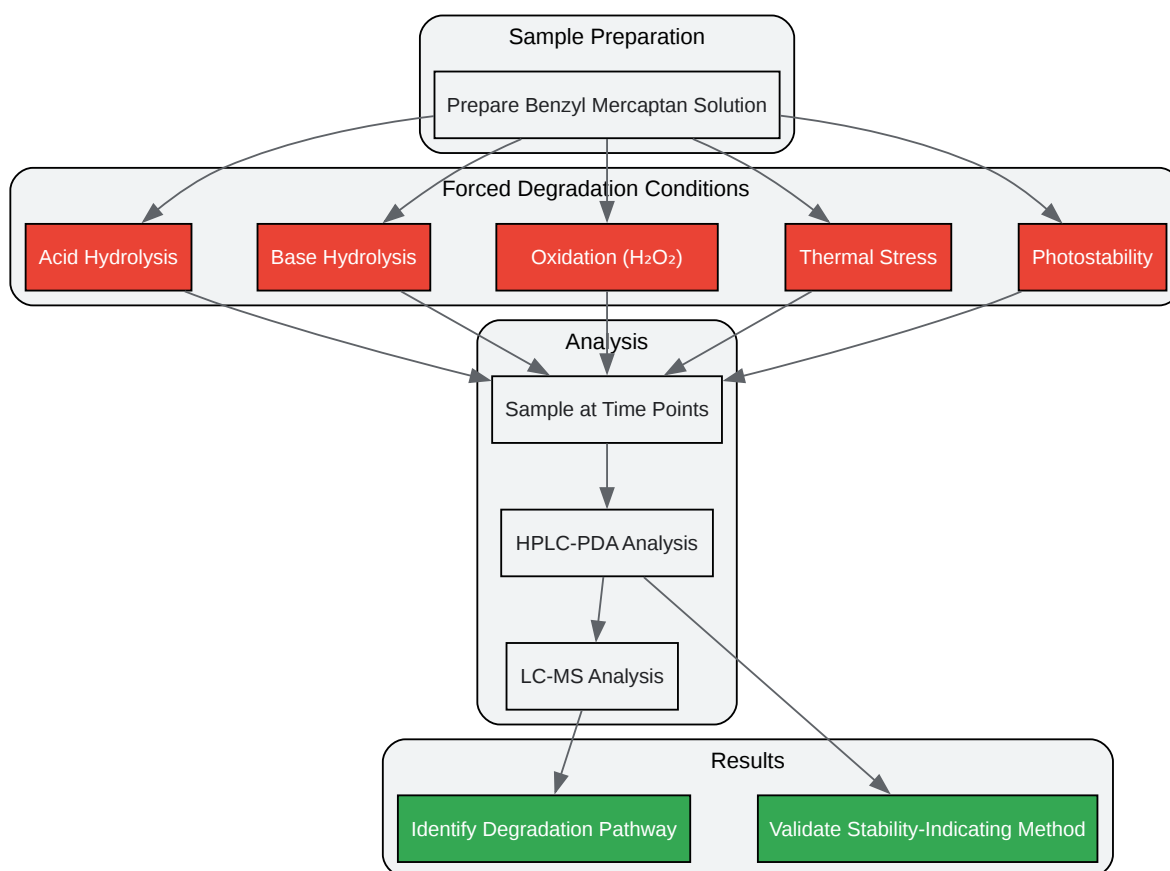
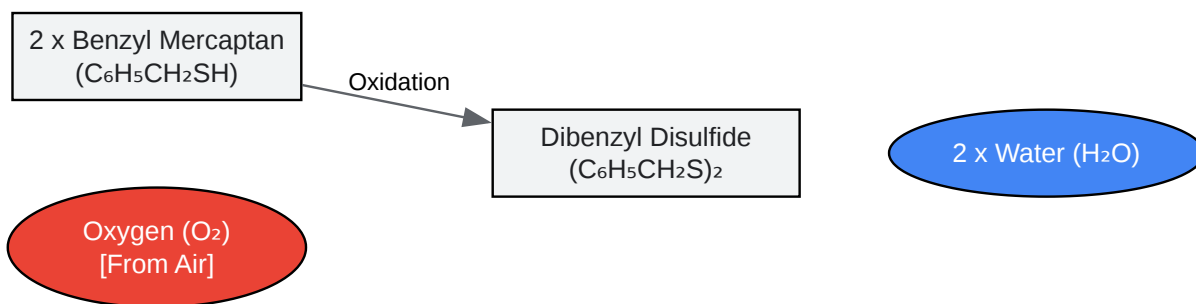
**Benzyl mercaptan** is a reactive compound, and its stability is influenced by several factors, including exposure to air, light, heat, and the presence of other chemical agents.

## Summary of Stability Data

Condition	Observation	Degradation Products	References
Air/Oxygen	Oxidizes in air.	Dibenzyl disulfide	[1][6]
Heat	Decomposes upon heating.	Toxic fumes of sulfur oxides	[1][6]
Light	Expected to be susceptible to direct photolysis by sunlight.	Not specified	[6]
Acids/Acid Fumes	Emits highly toxic fumes of sulfur oxides upon contact.	Sulfur oxides	[1][6]
Strong Oxidizing Agents	Can react vigorously.	Not specified	[1][6][7]
Strong Bases	Incompatible.	Not specified	[7][8]
Atmosphere	Degraded by photochemically-produced hydroxyl radicals (vapor phase).	Not specified	[6]

## Degradation Pathways

The primary and most well-documented degradation pathway for **benzyl mercaptan** is its oxidation to dibenzyl disulfide, particularly in the presence of air. This process is a common reaction for thiols.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)